

Troparil: Physical & Chemical Properties

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Compound Focus: Troparil

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Understanding the basic properties of **Troparil** is crucial for planning experiments and troubleshooting. The table below summarizes key data [1] [2] [3].

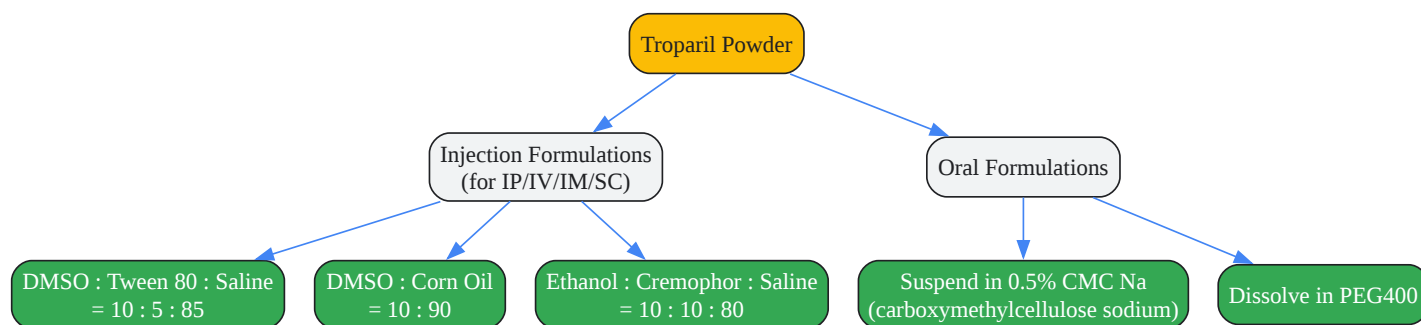
Property	Value / Description
Chemical Name	Methyl (1R,2S,3S,5S)-8-methyl-3-phenyl-8-azabicyclo[3.2.1]octane-2-carboxylate [4]
CAS Number	74163-84-1 [1] [2] [3]
Molecular Formula	C ₁₆ H ₂₁ NO ₂ [1] [2] [3]
Molecular Weight	259.34 g/mol [1] [2] [3]
Appearance	White to off-white crystalline solid or powder [3] [5]
Boiling Point	350.2 ± 42.0 °C (predicted) [1] [3]
Density	1.099 ± 0.06 g/cm ³ (predicted) [1] [3]
Melting Point	Information missing
pKa	9.95 ± 0.60 (predicted) [3]

Solubility & Solution Preparation

Troparil has limited water solubility (approximately 1.2 g/L at 25 °C) [1]. It is more readily soluble in organic solvents, and the following solubility data has been reported [5]:

Solvent	Solubility
DMF	25 mg/mL
DMSO	10 mg/mL
Ethanol	20 mg/mL

For *in vivo* studies, here are common formulation methods for compounds with low water solubility [2]:



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Storage & Handling Guidelines

Proper storage is critical for maintaining the stability of the solid compound. The general recommendations are [2] [5]:

- **Solid Form:** Store as a powder at **-20°C**. Under these conditions, the compound is expected to be stable for up to **3 years** [2].

- **Stock Solutions:** Solutions in solvents like DMSO should be stored at **-80°C for 6 months** or at **-20°C for 1 month** [2].
- **Handling:** Always keep the container **tightly closed** in a **dry, cool, and well-ventilated place**. Avoid dust formation and use personal protective equipment [6] [7].

Frequently Asked Questions

Q1: What is the confirmed stability of Troparil in an aqueous solution at room temperature? The available search results do not provide specific data on the degradation rate of **Troparil** in aqueous solutions. Its stability in solution is likely limited due to the lack of hydrolyzable ester bonds in its core structure [4]. For critical experiments, it is strongly advised to prepare fresh solutions and confirm stability empirically under your specific conditions.

Q2: How should I handle a spill of Troparil powder? Avoid creating dust. Wear appropriate personal protective equipment (PPE), including gloves and a dust mask. Carefully collect the material using spark-proof tools and place it in a closed container for disposal. Do not allow the chemical to enter drains [6] [7].

Q3: Are there any known incompatibilities with common laboratory materials? No specific incompatibilities are listed in the safety data sheets. However, as a general precaution, it should be stored away from incompatible materials and strong oxidizing agents [6] [7].

Knowledge Gaps & Experimental Recommendations

The most significant knowledge gap is the absence of quantitative stability data (e.g., half-life) for **Troparil** in various solutions. To ensure experimental integrity, consider these steps:

- **Establish a Stability Profile:** Conduct your own stability studies using High-Performance Liquid Chromatography (HPLC) to monitor purity and concentration in your chosen solvent over time and under different storage conditions.
- **Document Observations:** Record any changes in solution appearance, such as precipitation or color change, which may indicate degradation.
- **Standardize Protocols:** Where possible, use consistent, freshly prepared solutions to minimize variability.

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To cite this document: Smolecule. [Troparil: Physical & Chemical Properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b599919#troparil-stability-in-solution>]

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